

A Technical Guide to the Natural Sources of Geraniol and Cyclopentanone Derivatives

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Compound of Interest

Compound Name: Apritone

Cat. No.: B1237439

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Executive Summary

This technical guide addresses the inquiry into the natural sources of geranyl cyclopentanone. Initial investigation reveals that geranyl cyclopentanone, commercially known as **Apritone**, is a synthetic aroma chemical not found in nature. Recognizing the interest in its structural components for natural product research, this document provides an in-depth exploration of the natural sources, biosynthesis, and isolation of its constituent moieties: the acyclic monoterpene geraniol and the class of naturally occurring cyclopentanone derivatives, with a focus on jasmonates. This guide is intended to serve as a valuable resource for professionals in natural product chemistry, pharmacology, and drug development by providing detailed quantitative data, experimental protocols, and pathway visualizations.

Section 1: Geraniol

Geraniol is a naturally occurring acyclic monoterpene alcohol that is a primary component of many essential oils. It is highly valued for its rose-like scent and is a key precursor in the biosynthesis of other terpenes.

Natural Sources and Quantitative Data

Geraniol is present in the essential oils of over 250 plant species. The concentration can vary significantly based on the plant's genetics, growing conditions, and time of harvest. The most

commercially important sources are members of the Cymbopogon genus.

Plant Species	Common Name	Plant Part	Geraniol Concentration (% of Essential Oil)	Reference(s)
Cymbopogon martinii	Palmarosa	Whole Herb / Leaves	70.1 - 85.3%	[1]
Cymbopogon martinii	Roots	87.9%	[2]	
Rosa damascena	Damask Rose	Flowers	~44.4%	
Pelargonium graveolens	Geranium	Leaves & Stems	~28%	
Cymbopogon winterianus	Java Citronella	Whole Plant	23.4 - 25.1%	[1]
Cymbopogon nardus	Ceylon Citronella	Whole Plant	~24.8%	

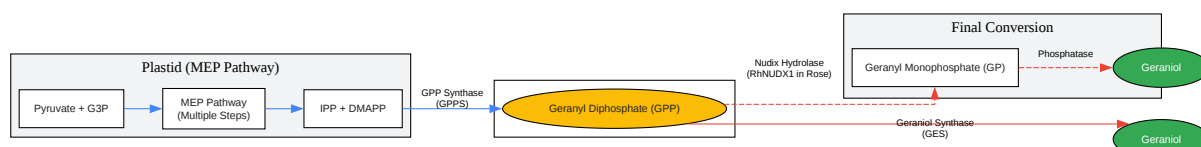
Biosynthesis of Geraniol

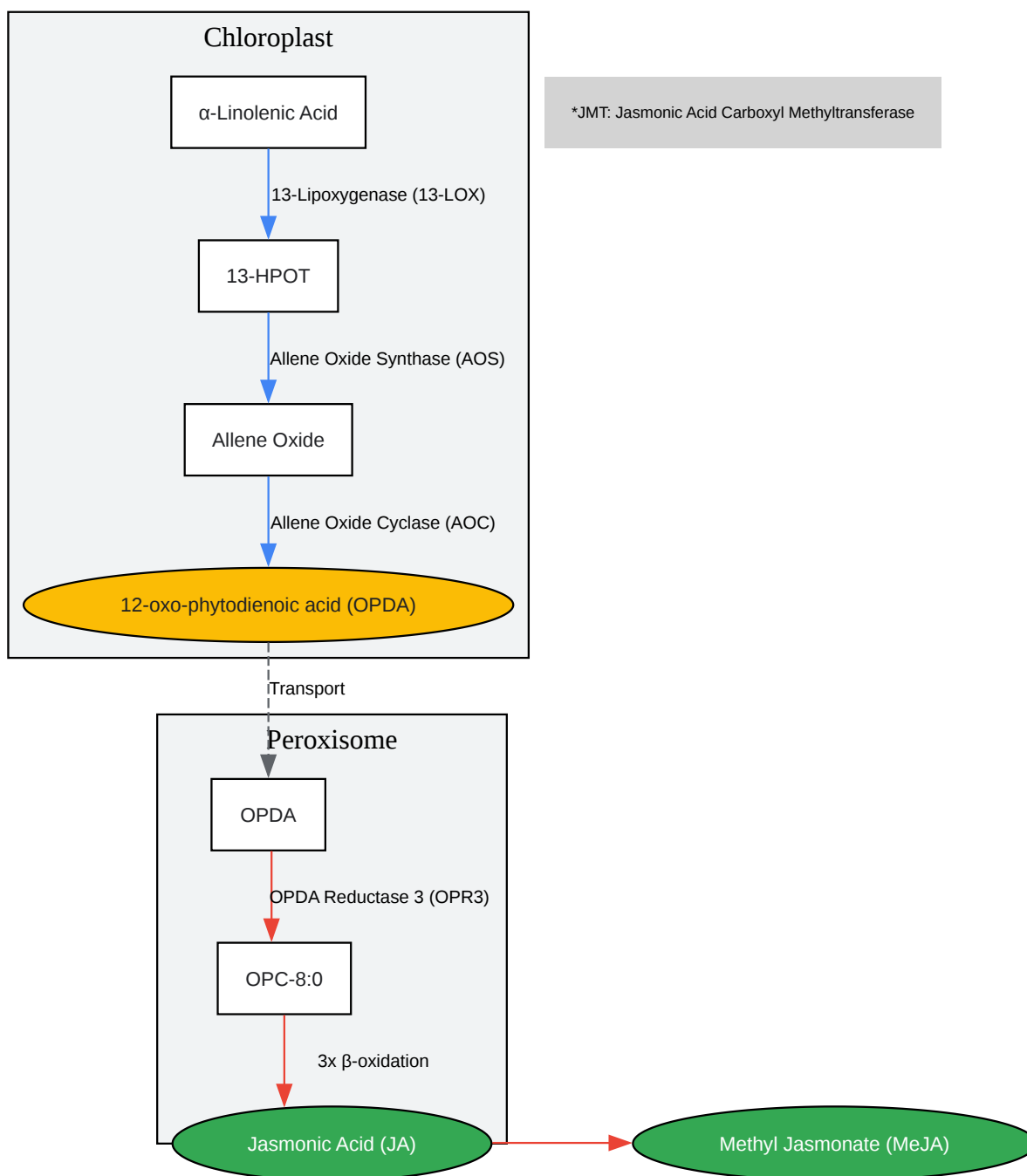
In plants, geraniol biosynthesis primarily occurs in the plastids via the Methylerythritol 4-Phosphate (MEP) pathway. This pathway synthesizes the universal five-carbon isoprenoid precursors, isopentenyl diphosphate (IPP) and dimethylallyl diphosphate (DMAPP).

The key steps are:

- **Precursor Synthesis:** The MEP pathway converts pyruvate and glyceraldehyde-3-phosphate into IPP and DMAPP.
- **Formation of Geranyl Diphosphate (GPP):** Geranyl Diphosphate Synthase (GPPS) catalyzes the head-to-tail condensation of one molecule of DMAPP and one molecule of IPP to form the C10 intermediate, GPP.

- Conversion to Geraniol: The final step is predominantly catalyzed by the enzyme Geraniol Synthase (GES), which converts GPP directly into geraniol. An alternative, non-canonical pathway has been identified in rose species, involving the enzyme Nudix hydrolase (NUDX1), which first converts GPP to geranyl monophosphate (GP), followed by hydrolysis to geraniol by a phosphatase.





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References

- 1. researchgate.net [researchgate.net]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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